

# Application Note: Mass Spectrometry Analysis of 1-(Perfluoro-n-octyl)tetradecane

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## Compound of Interest

Compound Name: 1-(Perfluoro-n-octyl)tetradecane

Cat. No.: B159541

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## Introduction

**1-(Perfluoro-n-octyl)tetradecane** is a semi-volatile, fluorinated hydrocarbon. Its unique structure, combining a fully fluorinated octyl chain with a hydrocarbon tetradecane chain, imparts distinct physical and chemical properties. Accurate characterization of this and similar molecules is crucial for its application in various fields, including materials science and as a potential component in pharmaceutical formulations. Mass spectrometry is a powerful analytical technique for the structural elucidation and quantification of such compounds. This application note provides a detailed protocol for the analysis of **1-(Perfluoro-n-octyl)tetradecane** using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).

## Chemical Properties

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>29</sub> F <sub>17</sub>
Molecular Weight	616.44 g/mol [1]
Exact Mass	616.20 g/mol [1]

## Experimental Protocol: GC-MS Analysis

This protocol outlines the steps for the analysis of **1-(Perfluoro-n-octyl)tetradecane** by GC-MS.

### 1. Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of **1-(Perfluoro-n-octyl)tetradecane** in a high-purity solvent such as ethyl acetate or hexane.
- **Working Solutions:** Serially dilute the stock solution to prepare working standards in the desired concentration range (e.g., 1-100 µg/mL).
- **Sample Matrix:** For samples in a complex matrix, a suitable extraction method such as liquid-liquid extraction or solid-phase extraction may be necessary to isolate the analyte of interest.

### 2. Instrumentation

- **Gas Chromatograph:** A standard GC system equipped with a split/splitless injector.
- **Mass Spectrometer:** A single quadrupole or ion trap mass spectrometer with an electron ionization (EI) source.

### 3. GC-MS Conditions

Parameter	Condition
GC Column	30 m x 0.25 mm ID, 0.25 µm film thickness, non-polar (e.g., 5% phenyl-methylpolysiloxane)
Injector Temperature	280 °C
Injection Volume	1 µL
Injection Mode	Splitless (or split, depending on concentration)
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature of 80 °C, hold for 2 min, ramp to 300 °C at 15 °C/min, hold for 10 min
Transfer Line Temp	290 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Range	m/z 50-700
Scan Rate	2 scans/sec

## Data Presentation: Predicted Fragmentation Pattern

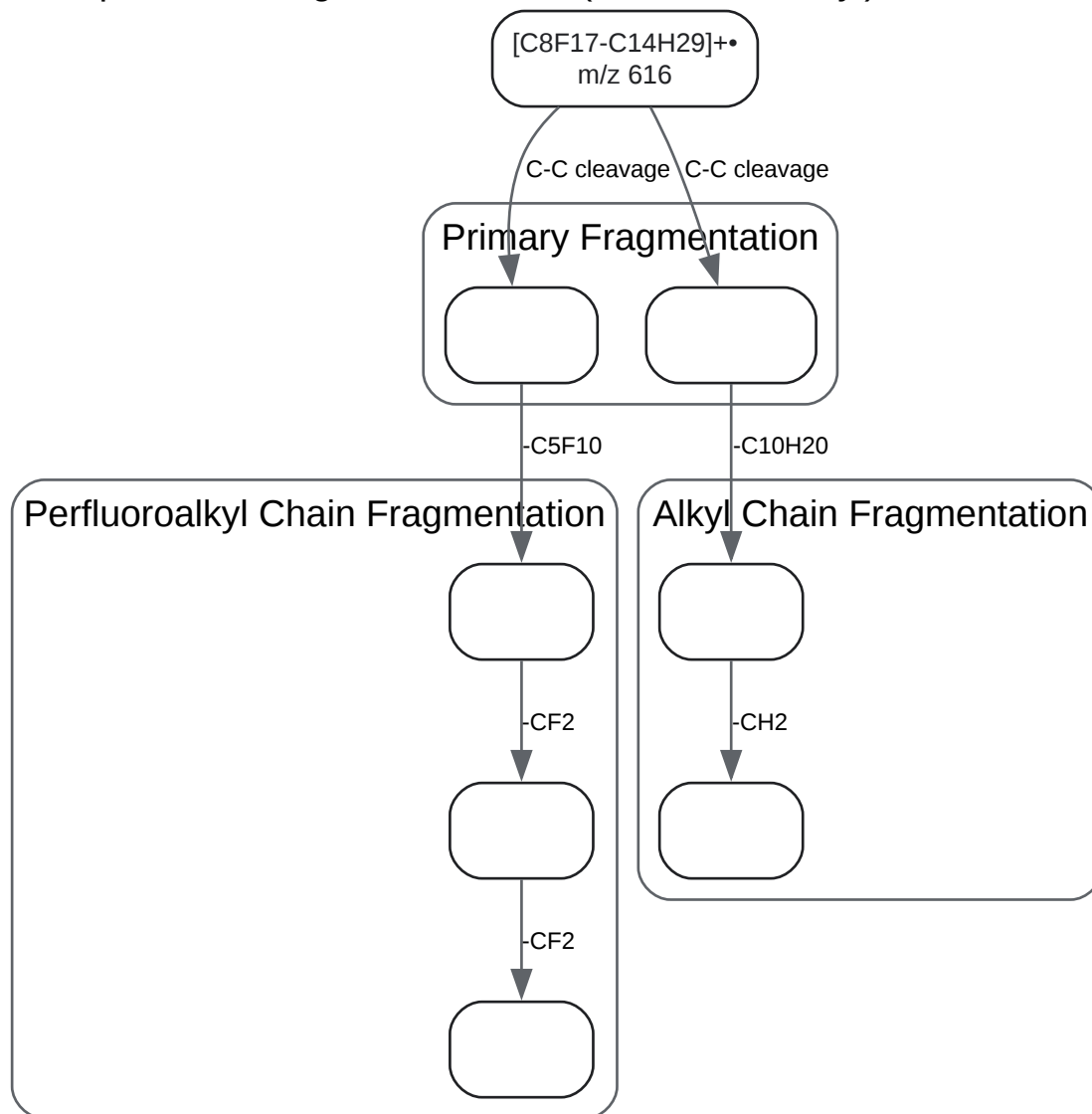
The electron ionization of **1-(Perfluoro-n-octyl)tetradecane** is expected to result in fragmentation of both the perfluorooctyl and the tetradecane chains. The table below summarizes the predicted major fragment ions.

m/z (Predicted)	Ion Formula	Description
616	[C <sub>22</sub> H <sub>29</sub> F <sub>17</sub> ] <sup>+</sup> •	Molecular Ion (likely low abundance)
419	[C <sub>8</sub> F <sub>17</sub> ] <sup>+</sup>	Perfluorooctyl cation
197	[C <sub>14</sub> H <sub>29</sub> ] <sup>+</sup>	Tetradecyl cation
183	[C <sub>13</sub> H <sub>27</sub> ] <sup>+</sup>	Loss of CH <sub>3</sub> from tetradecyl
169	[C <sub>3</sub> F <sub>7</sub> ] <sup>+</sup>	Perfluoropropyl cation
131	[C <sub>3</sub> F <sub>5</sub> ] <sup>+</sup>	Fragment from perfluoroalkyl chain
119	[C <sub>2</sub> F <sub>5</sub> ] <sup>+</sup>	Perfluoroethyl cation
69	[CF <sub>3</sub> ] <sup>+</sup>	Trifluoromethyl cation (likely high abundance)
57	[C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup>	Butyl cation from tetradecane chain
43	[C <sub>3</sub> H <sub>7</sub> ] <sup>+</sup>	Propyl cation from tetradecane chain

## Visualizations

### Proposed Fragmentation Pathway

## Proposed EI Fragmentation of 1-(Perfluoro-n-octyl)tetradecane

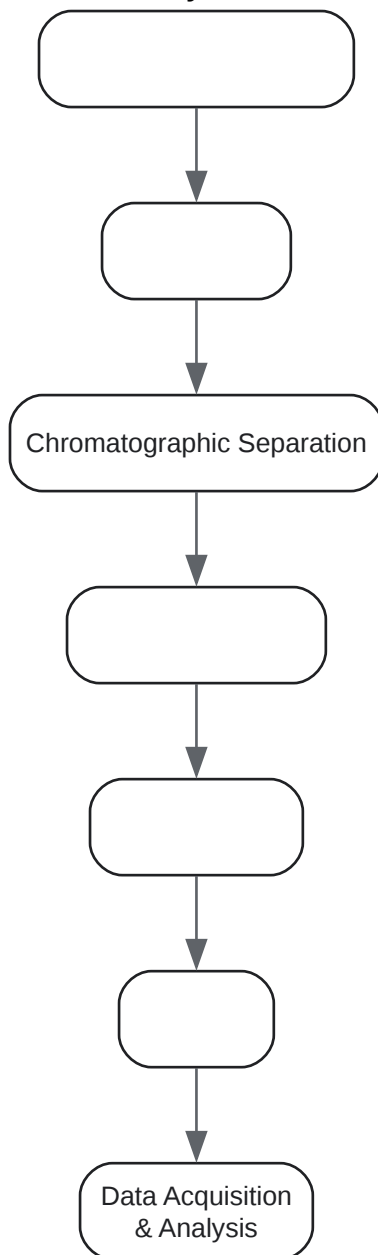


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Caption: Proposed fragmentation pathway under Electron Ionization.

## Experimental Workflow

## GC-MS Analysis Workflow



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Caption: Workflow for GC-MS analysis of **1-(Perfluoro-n-octyl)tetradecane**.

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## References

- 1. 1-(PERFLUORO-N-OCTYL)TETRADECANE | CAS#:133310-72-2 | Chemsrsrc [chemsrc.com]
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